

Introduction: The Structural Challenge of a Niche Thiophene Derivative

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Compound of Interest

Compound Name: *2-Hydroxy-2-(5-nitro-2-thienyl)acetic Acid*

Cat. No.: B13538626

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In the landscape of pharmaceutical and materials science research, thiophene derivatives are prized for their diverse biological activities and electronic properties.^{[1][2]} The compound **2-Hydroxy-2-(5-nitro-2-thienyl)acetic acid** represents a specific scaffold combining a hydrophilic α -hydroxy acid moiety with an electron-deficient nitro-substituted thiophene ring. This unique combination makes it a molecule of interest for drug development, where precise structural verification is not merely a formality but a foundational pillar of any subsequent research.

This guide, prepared from the perspective of a Senior Application Scientist, provides an in-depth exploration of the Nuclear Magnetic Resonance (NMR) spectral analysis of this molecule. We will move beyond a simple data report to explain the why behind the spectral features, compare NMR with alternative analytical techniques, and provide actionable experimental protocols. Our objective is to present a self-validating system of analysis, grounded in authoritative principles, to ensure the unambiguous characterization of this and similar complex heterocyclic compounds.

Molecular Structure and Predicted NMR Assignments

The first step in any spectral analysis is a thorough understanding of the molecule's structure. The key to interpreting the NMR spectrum of **2-Hydroxy-2-(5-nitro-2-thienyl)acetic acid** lies in recognizing the distinct chemical environments of each proton and carbon atom. The electron-withdrawing nature of the nitro group (-NO₂) and the carboxylic acid group (-COOH), combined with the inherent aromaticity of the thiophene ring, creates a unique electronic landscape that directly influences NMR chemical shifts and coupling patterns.

Below is the chemical structure with a numbering system we will use for spectral assignments.

Figure 1. Recommended workflow for the complete NMR analysis of the target compound.



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Sources

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